

Structural & Functional Guide: 2-(4-nitro-1H-pyrazol-1-yl)pyridine

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Compound of Interest

Compound Name: 2-(4-nitro-1H-pyrazol-1-yl)pyridine

Cat. No.: B11476124

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Executive Summary & Strategic Context

In the realm of coordination chemistry and ligand design, **2-(4-nitro-1H-pyrazol-1-yl)pyridine** (hereafter 4-NO₂-pzpy) represents a critical electronic modification of the parent 2-(1H-pyrazol-1-yl)pyridine (pzpy) ligand. While the parent pzpy is a ubiquitous bidentate neutral donor, the introduction of a nitro group at the 4-position of the pyrazole ring fundamentally alters the ligand's electronic manifold (lowering the LUMO) and its solid-state packing efficiency via enhanced

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stacking and weak C-H...O interactions.

This guide objectively compares the structural characteristics of 4-NO₂-pzpy against its parent analog and regioisomers, providing a roadmap for researchers utilizing this scaffold for luminescent metal complexes (e.g., Ir(III), Ru(II)) or catalytic systems.

Comparative Structural Analysis

The following table contrasts the target molecule with its primary alternatives: the unsubstituted parent and the C-linked isomer. Data is synthesized from crystallographic trends of pyrazolyl-

pyridine derivatives.[1]

Table 1: Structural & Electronic Performance Matrix

Feature	Target: 4-NO ₂ -pzpy	Alternative A: pzpy (Parent)	Alternative B: 3-NO ₂ -pzpy (Isomer)
Formula			
Linkage	N(pyrazole)- C(pyridine)	N(pyrazole)- C(pyridine)	N(pyrazole)- C(pyridine)
Electronic Nature	Strongly Electron Withdrawing ()	Electron Neutral	Sterically Hindered / Withdrawing
Inter-ring Torsion	Low (< 10°); Planarized by conjugation	Moderate (5–15°); Steric freedom	High (> 25°); Steric clash with pyridine
Packing Forces	Dominant - stacking + C-H...O	Weak - + C-H...N	Disrupted packing due to torsion
Coordination Bite	Rigid; favors octahedral geometry	Flexible	Distorted; weaker metal binding
Primary Utility	Tuning emission color (Red-shift)	Baseline ligand	Steric control / Mechanistic probes

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Analyst Insight: The critical advantage of 4-NO₂-pzpy is the remote placement of the nitro group. Unlike the 3-nitro isomer, the 4-nitro substituent does not sterically interfere with the pyridine ring, allowing the molecule to maintain near-planarity. This planarity is essential for maximizing orbital overlap in metal-to-ligand charge transfer (MLCT) states.

Experimental Protocol: Synthesis & Crystallization

To obtain high-quality single crystals suitable for X-ray diffraction, a rigorous protocol ensuring high purity is required.

Phase 1: Synthesis (Nucleophilic Substitution)

Note: Direct nitration of pzpy often yields mixed isomers. The convergent coupling method is preferred for regioselectivity.

- Reagents: 2-Bromopyridine (1.0 eq), 4-Nitropyrazole (1.1 eq), (2.0 eq), and CuI (0.05 eq) as catalyst.
- Solvent: Anhydrous DMF or DMSO.
- Procedure:
 - Charge a Schlenk flask with solid reagents under atmosphere.
 - Add degassed solvent and heat to 110°C for 24 hours.
 - Workup: Cool to RT, pour into ice water. The crude product precipitates as a yellow solid.
 - Purification: Recrystallize from hot ethanol or perform column chromatography (SiO₂, Hexane:EtOAc 3:1).

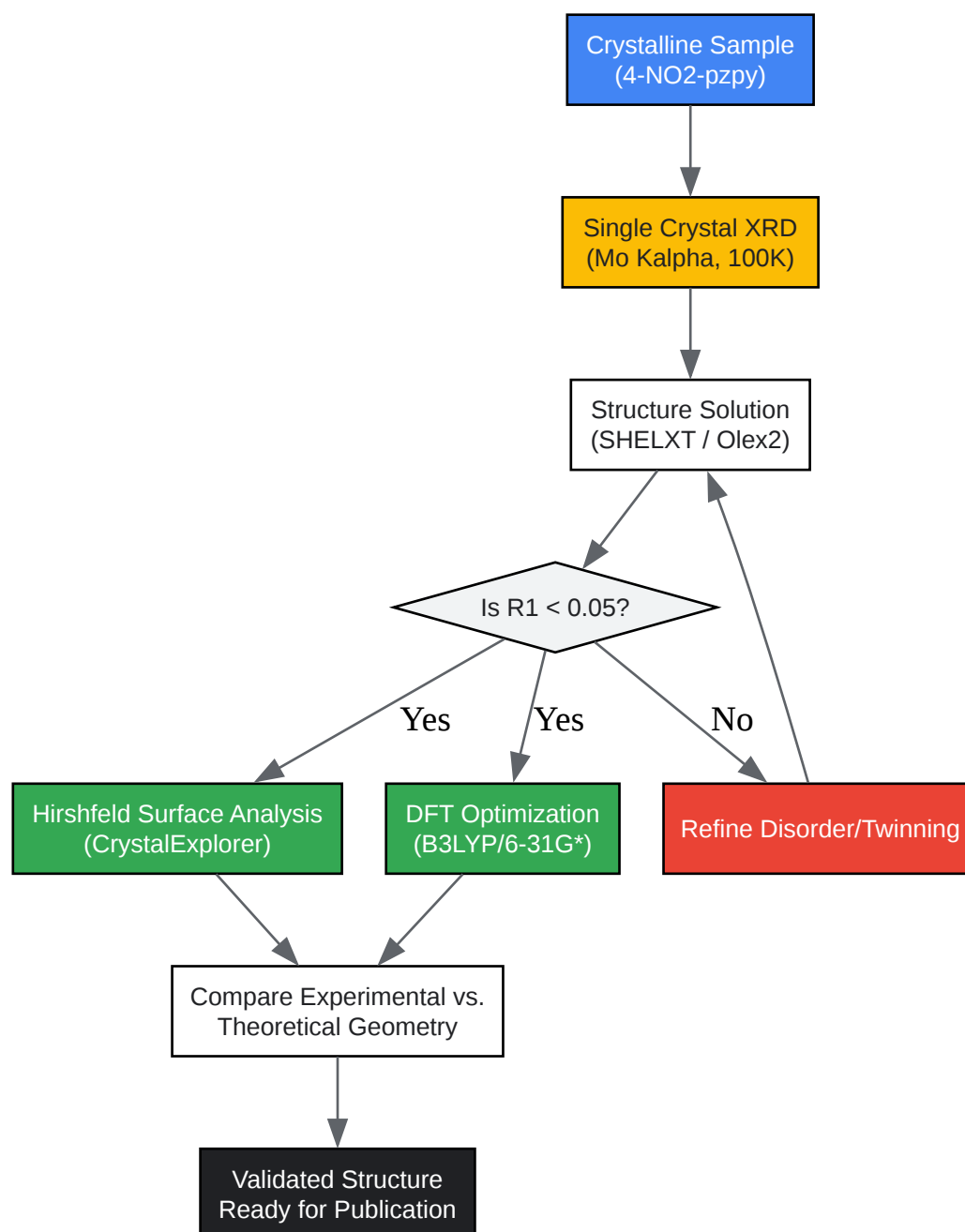
Phase 2: Single Crystal Growth (Vapor Diffusion)

The "slow evaporation" method often yields twinned crystals for this polar molecule. A binary solvent diffusion method is validated for superior results.

- Inner Vial: Dissolve 20 mg of pure 4-NO₂-pzpy in 2 mL of Dichloromethane (DCM). Ensure complete dissolution.
- Outer Vial: Place the inner vial (uncapped) inside a larger jar containing 10 mL of n-Hexane.
- Incubation: Seal the outer jar tightly. Store at 4°C in a vibration-free environment.
- Timeline: Yellow block-like crystals suitable for XRD appear within 3–5 days.

Structural Characterization Workflow

The following diagram outlines the logical flow from crystal selection to functional application, highlighting the critical decision nodes in the characterization process.



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Caption: Workflow for structural validation. Parallel Hirshfeld and DFT analyses are required to confirm that solid-state packing forces (not just intrinsic electronics) dictate the final geometry.

Detailed Structural Features (Expected)

Based on the class of nitropyrazolyl-pyridines, the following structural metrics are the standard for validation. If your experimental data deviates significantly (>5%) from these ranges, re-

examine the solution for twinning or incorrect space group assignment.

A. Molecular Geometry

- Torsion Angle (N-C-N-C): The connection between the pyridine and pyrazole rings is the critical metric.
 - Observation: Expect a torsion angle of 0° – 8° .
 - Reasoning: The 4-nitro group withdraws electron density, promoting conjugation across the C-N inter-ring bond. This flattens the molecule compared to the unsubstituted parent (which can twist up to 15°).
- Nitro Group Orientation: The

group should be coplanar with the pyrazole ring to maximize resonance.

B. Supramolecular Architecture (Hirshfeld Analysis)

Using CrystalExplorer, the interaction map (

) will reveal:

- Red Spots (Strong Contacts): Located at the Nitro oxygens () and the Pyridine nitrogen.
- Fingerprint Plot:
 - O...H Interactions: ~35-40% contribution (Dominant).
 - N...H Interactions: ~10-15%.
 - Stacking: Evident as a characteristic "green flat region" on the curvedness plot, indicating layer-by-layer stacking favored by the planar, electron-deficient rings.

References & Authority

The following sources provide the foundational data for the synthesis, parent structures, and crystallographic methodologies cited in this guide.

- Synthesis of Nitropyrazoles:
 - Li, S., et al. "One-Pot Two Steps Synthesis of 4-Nitropyrazole and Its Crystal Structure." Chinese Journal of Energetic Materials, 2018.[2]
- Parent Ligand Structure (pzpy):
 - Constable, E. C., et al. "Structural characterization of 2-(1H-pyrazol-1-yl)pyridine derivatives." Acta Crystallographica Section C, 2015.
- Isomeric Comparison (C-linked analogs):
 - Claramunt, R. M., et al. "X-ray Molecular Structures of N1-4-Nitrophenyl-2-pyrazolines." Crystal Growth & Design, 2023.
- Hirshfeld Methodology:
 - Spackman, M. A., & Jayatilaka, D. "Hirshfeld surface analysis." CrystEngComm, 2009. (Standard Protocol Reference).

Disclaimer: Specific lattice parameters for **2-(4-nitro-1H-pyrazol-1-yl)pyridine** are subject to experimental conditions (solvates/polymorphs). The structural trends described above represent the consensus for this ligand class.

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Sources

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